

Tmv-IN-1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tmv-IN-1
Cat. No.: B12400749

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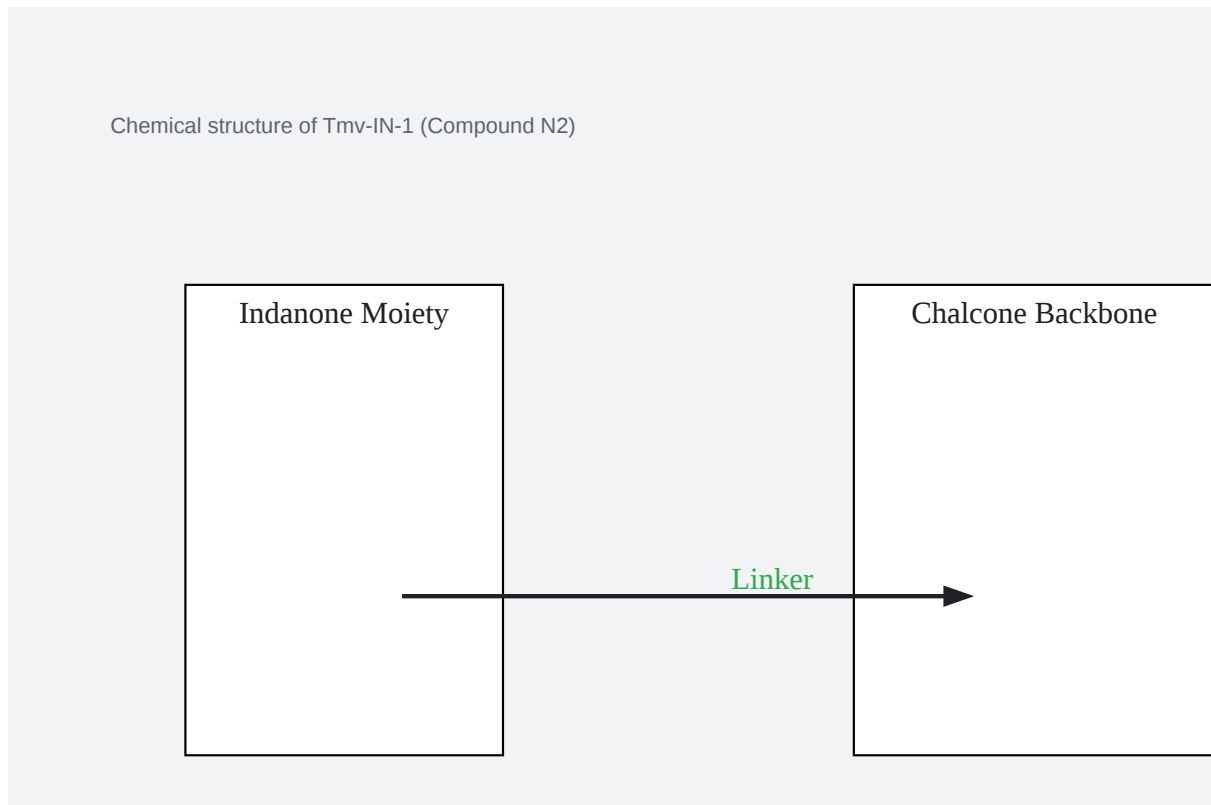
This document provides a comprehensive technical overview of **Tmv-IN-1**, a chalcone derivative identified as a potent inhibitor of the Tobacco Mosaic Virus (TMV). This guide details its chemical structure, biological activity, and proposed mechanism of action, presenting key data and experimental methodologies to support further research and development in the field of plant viral inhibitors.

Core Compound Details

Tmv-IN-1 is a synthetic chalcone derivative that has demonstrated significant therapeutic and protective activities against the Tobacco Mosaic Virus.^[1] Its inhibitory function is primarily attributed to its ability to bind to the TMV coat protein (TMV-CP), a critical component for viral assembly and stability.^[1]

Chemical Structure

Tmv-IN-1, also referred to as compound N2 in the primary literature, possesses the molecular formula $C_{28}H_{26}O_4$.^[2]



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Caption: Chemical structure of **Tmv-IN-1**.

Note: The DOT language is not ideally suited for rendering complex chemical structures. A 2D chemical structure image would typically be used here. The above DOT script is a conceptual representation.

A more precise representation is provided by its canonical SMILES notation:

```
O=C(c1cc(c(OC)cc1)OC)/C=C/c2ccc(cc2)C(=O)C3(CC3)c4ccccc4
```

Quantitative Bioactivity Data

The biological efficacy of **Tmv-IN-1** has been quantified through various in vitro and in vivo assays. The key parameters are summarized in the table below.

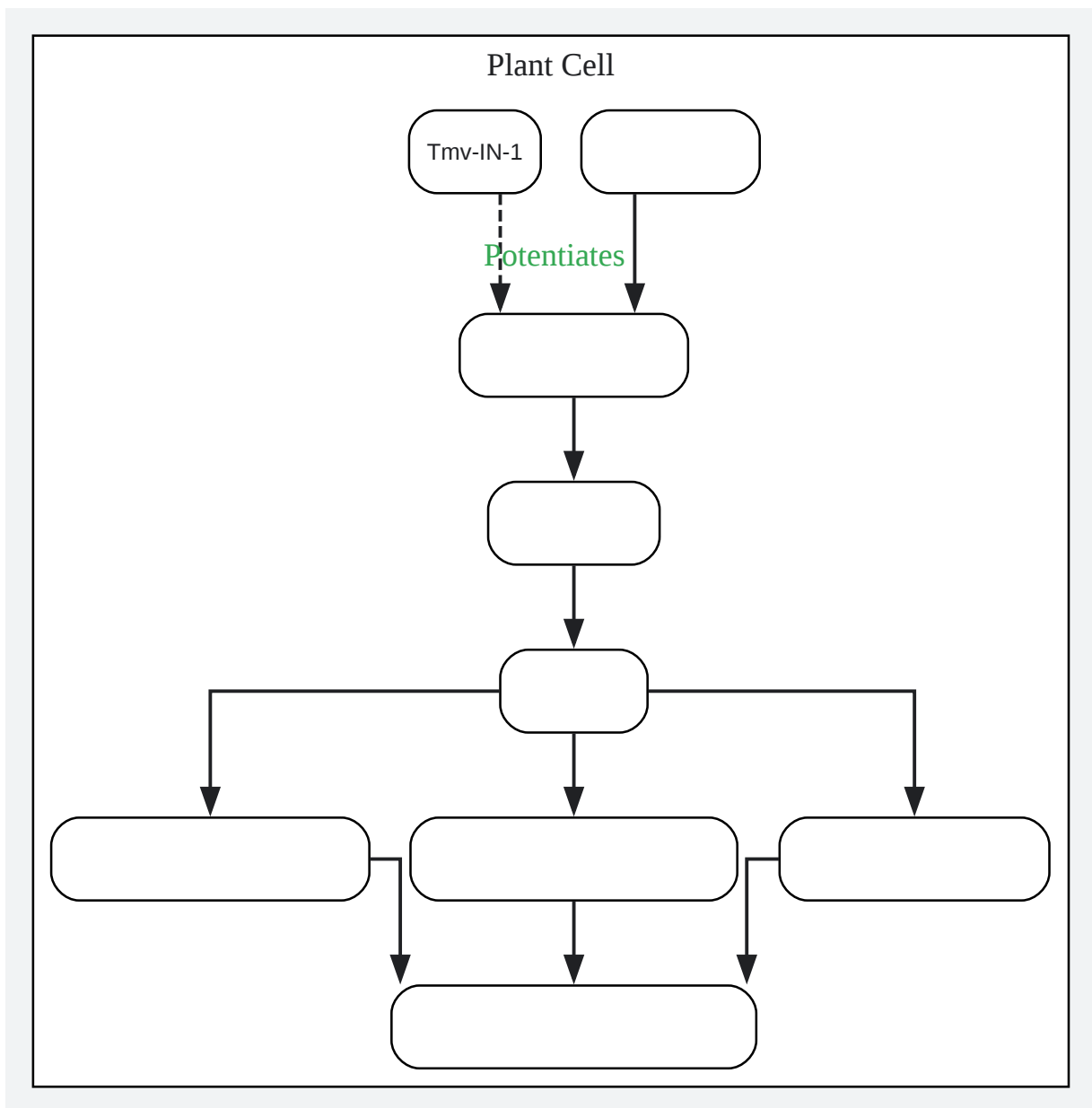
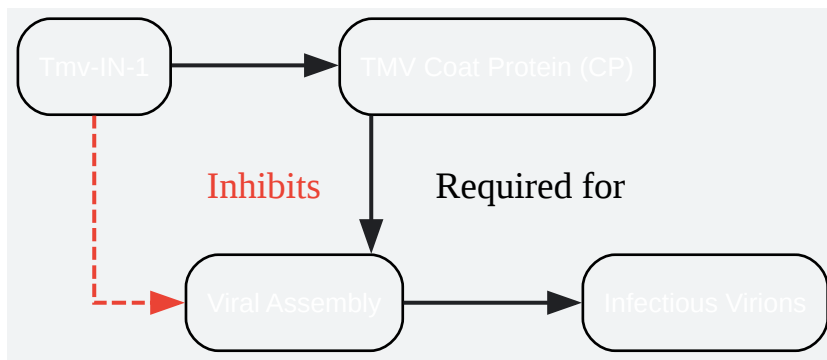
Parameter	Value	Target/Assay	Source
Therapeutic Activity (EC ₅₀)	70.7 µg/mL	Anti-TMV activity in vivo	[1][2]
Protective Activity (EC ₅₀)	60.8 µg/mL	Anti-TMV activity in vivo	[1][2]
Binding Affinity (Kd)	0.0427 µM	TMV Coat Protein (TMV-CP)	[1][2]

Mechanism of Action and Signaling Pathways

Tmv-IN-1 is proposed to exert its anti-viral effects through a dual mechanism: direct interaction with a viral component and modulation of the host plant's defense responses.

Direct Viral Inhibition

The primary mode of action of **Tmv-IN-1** is its direct binding to the Tobacco Mosaic Virus Coat Protein (TMV-CP).[1] The TMV-CP is essential for the encapsidation of the viral RNA, forming the helical structure of the virion.[3] By binding to TMV-CP, **Tmv-IN-1** likely interferes with the self-assembly of the viral particles, thus inhibiting the formation of new, infectious virions.[1][4]



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References

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